

# 6-Azidotetrazolo[1,5-b]pyridazine: A Spectroscopic and Synthetic Overview

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## Compound of Interest

Compound Name: 6-Azidotetrazolo[1,5-b]pyridazine

Cat. No.: B079752

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**WARNING: 6-Azidotetrazolo[1,5-b]pyridazine** is a high-nitrogen content energetic material and poses a significant explosion hazard. Extreme caution, including the use of blast shields and adherence to strict safety protocols, is mandatory when handling this compound.[1][2]

## Introduction

**6-Azidotetrazolo[1,5-b]pyridazine** is a heterocyclic compound with an exceptionally high nitrogen content (N/C ratio of 2).[1] This characteristic makes it a subject of interest in the field of energetic materials. Its structure features a fused tetrazole and pyridazine ring system with an azido substituent. The compound exists predominantly in the thermodynamically stable tetrazolo tautomeric form. This document provides a summary of the available spectroscopic data, a detailed synthesis protocol, and critical safety information. Due to the hazardous nature of this compound, comprehensive spectroscopic characterization data is not widely available in published literature.

## Spectroscopic Data

Detailed NMR and IR spectroscopic data with peak assignments for **6-Azidotetrazolo[1,5-b]pyridazine** are not readily available in the reviewed literature. However, mass spectrometry data has been reported.

## Mass Spectrometry

The mass spectrum of **6-Azidotetrazolo[1,5-b]pyridazine** shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern provides insights into the structure of the molecule.

Technique	Parameter	Value
Mass Spectrometry	Molecular Formula	C4H2N8
Molecular Weight	162.11 g/mol	
Molecular Ion (M+)	m/z 162	

A detailed list of fragment ions and their relative intensities would be required for a full analysis, but is not consistently reported across sources.

## Experimental Protocols

The synthesis of **6-Azidotetrazolo[1,5-b]pyridazine** is typically achieved through the reaction of a di-substituted pyridazine with an azide salt. The following protocol is based on published literature and should only be attempted by experienced chemists with appropriate safety measures in place.<sup>[1]</sup>

## Synthesis of 6-Azidotetrazolo[1,5-b]pyridazine

Materials:

- 3,6-dichloropyridazine
- Sodium azide (NaN<sub>3</sub>)
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Water
- Magnesium sulfate (MgSO<sub>4</sub>) or Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Brine solution

#### Procedure:

- **Reaction Setup:** Behind a blast shield, combine 3,6-dichloropyridazine (1.0 equivalent) and sodium azide (5.0 equivalents) in DMSO.
- **Heating:** Heat the reaction mixture to 60°C for 6 hours.
- **Workup:**
  - Cool the reaction mixture to room temperature.
  - Dilute the mixture with a large volume of water.
  - Extract the aqueous layer three times with ethyl acetate.
  - Wash the combined organic layers with brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter the drying agent.
- **Isolation:**
  - Concentrate the filtrate under reduced pressure using a rotary evaporator. Caution: The crude product is an oily solid and is highly unstable.
  - The crude material should be handled with extreme care and can be purified by chromatography, although this increases the risk of detonation.<sup>[1]</sup>

A safer alternative involves the in-situ conversion of the hazardous product to the more stable 6-hydroxytetrazolo[1,5-b]pyridazine by adding sodium hydroxide and heating.<sup>[1][2]</sup>

## Visualizations

### Synthesis Workflow

The following diagram illustrates the synthetic pathway for **6-Azidotetrazolo[1,5-b]pyridazine**.



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## References

- 1. Collection - Lessons Learned: Spontaneous Detonation of 6-Azidotetrazolo[1,5-b]pyridazine - ACS Chemical Health & Safety - Figshare [[acs.figshare.com](https://acs.figshare.com)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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